

An In-depth Technical Guide to the Biological Activity of Chroman Derivatives

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Compound of Interest

Compound Name: (S)-chroman-3-amine
hydrochloride

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Introduction: The Chroman Scaffold, a Privileged Structure in Medicinal Chemistry

The chroman (3,4-dihydro-2H-1-benzopyran) scaffold is a bicyclic heterocyclic compound featuring a benzene ring fused to a dihydropyran ring.^[1] This core structure is a cornerstone in the architecture of numerous naturally occurring compounds, most notably flavonoids and tocopherols (Vitamin E), and serves as a "privileged structure" in medicinal chemistry.^{[2][3][4]} Its prevalence in nature hints at its evolutionary selection for interacting with diverse biological targets.^{[4][5]} Synthetic derivatives based on the chroman framework have demonstrated a vast spectrum of pharmacological activities, including antioxidant, anti-inflammatory, anticancer, and neuroprotective effects.^{[4][5][6]}

This guide provides an in-depth exploration of the key biological activities of chroman derivatives, detailing the underlying molecular mechanisms, offering field-proven experimental protocols for their evaluation, and presenting structure-activity relationship (SAR) insights to aid drug development professionals.

Section 1: Antioxidant Activity

The capacity to counteract oxidative stress is one of the most well-documented biological activities of chroman derivatives. Oxidative stress, an imbalance between the production of reactive oxygen species (ROS) and the body's ability to neutralize them, is implicated in a multitude of diseases. Chroman derivatives, particularly those with a phenolic hydroxyl group, are potent radical scavengers.

Mechanism of Action: Radical Scavenging

The primary antioxidant mechanism of phenolic chromans involves the donation of a hydrogen atom from the hydroxyl group (-OH) on the aromatic ring to neutralize free radicals. This process converts the highly reactive radical into a more stable, non-radical species and generates a resonance-stabilized chromanoxyl radical, which is significantly less reactive and prevents the propagation of radical chain reactions.

The stability of this resulting radical is key to the antioxidant efficacy. The lone pair of electrons on the heterocyclic oxygen atom participates in the delocalization of the unpaired electron, further stabilizing the radical and making the parent molecule an excellent hydrogen donor.

Experimental Protocol: DPPH Radical Scavenging Assay

The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a rapid, simple, and widely used spectrophotometric method to evaluate the free radical scavenging capacity of a compound.^[7]^[8]

Causality and Rationale:

- **DPPH Radical:** DPPH is a stable free radical with a deep violet color due to its unpaired electron, showing maximum absorbance around 517 nm.^[7]^[8]
- **Mechanism:** When an antioxidant donates a hydrogen atom to DPPH, it is reduced to the non-radical form, DPPH-H (diphenylpicrylhydrazine).^[7] This reduction leads to a color change from violet to pale yellow or colorless, which is measured as a decrease in absorbance.^[7]^[8] The degree of discoloration is directly proportional to the antioxidant's scavenging activity.^[7]

- Solvent: Methanol or ethanol is typically used as the reaction medium because it readily dissolves both the DPPH radical and a wide range of antioxidant compounds.[9]
- Positive Control: A known antioxidant, such as Ascorbic Acid or Trolox, is crucial to validate the assay's performance and provide a benchmark for comparison.[7]

Step-by-Step Methodology:

- Reagent Preparation:
 - DPPH Stock Solution (0.1 mM): Accurately weigh 3.94 mg of DPPH and dissolve it in 100 mL of methanol. Store this solution in an amber bottle at 4°C to protect it from light.
 - Test Compound Stock Solution (e.g., 1 mg/mL): Prepare a stock solution of the chroman derivative in methanol.
 - Standard (Ascorbic Acid) Stock Solution (1 mg/mL): Prepare a fresh stock solution of ascorbic acid in methanol.[7]
- Assay Procedure (96-well plate format):
 - Prepare serial dilutions of the test compounds and the standard (e.g., 100, 50, 25, 12.5, 6.25 µg/mL) in methanol.[7]
 - In a 96-well microplate, add 100 µL of each dilution of the test compound or standard to respective wells.
 - Prepare a blank well containing 100 µL of methanol.
 - Add 100 µL of the 0.1 mM DPPH solution to all wells. Mix gently.
 - Incubate the plate in the dark at room temperature for 30 minutes.[9]
 - Measure the absorbance of each well at 517 nm using a microplate reader.[9]
- Data Analysis:

- Calculate the percentage of radical scavenging activity using the following formula:[7] %
Scavenging Activity = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ Where:
 - A_{control} is the absorbance of the blank (methanol + DPPH).
 - A_{sample} is the absorbance of the test compound/standard + DPPH.
- Plot the % scavenging activity against the concentration of the test compound/standard to determine the IC50 value (the concentration required to scavenge 50% of the DPPH radicals).

Data Presentation: Antioxidant Activity of Chroman Derivatives

Compound	Scaffold	IC50 (μM) for DPPH Scavenging	Reference
Compound 31	(E)-3-benzylidenechroman-4-one	6.5 (superoxide scavenging)	[2]
Ascorbic Acid	(Positive Control)	Varies (assay dependent)	[7]
Trolox	(Positive Control)	Varies (assay dependent)	

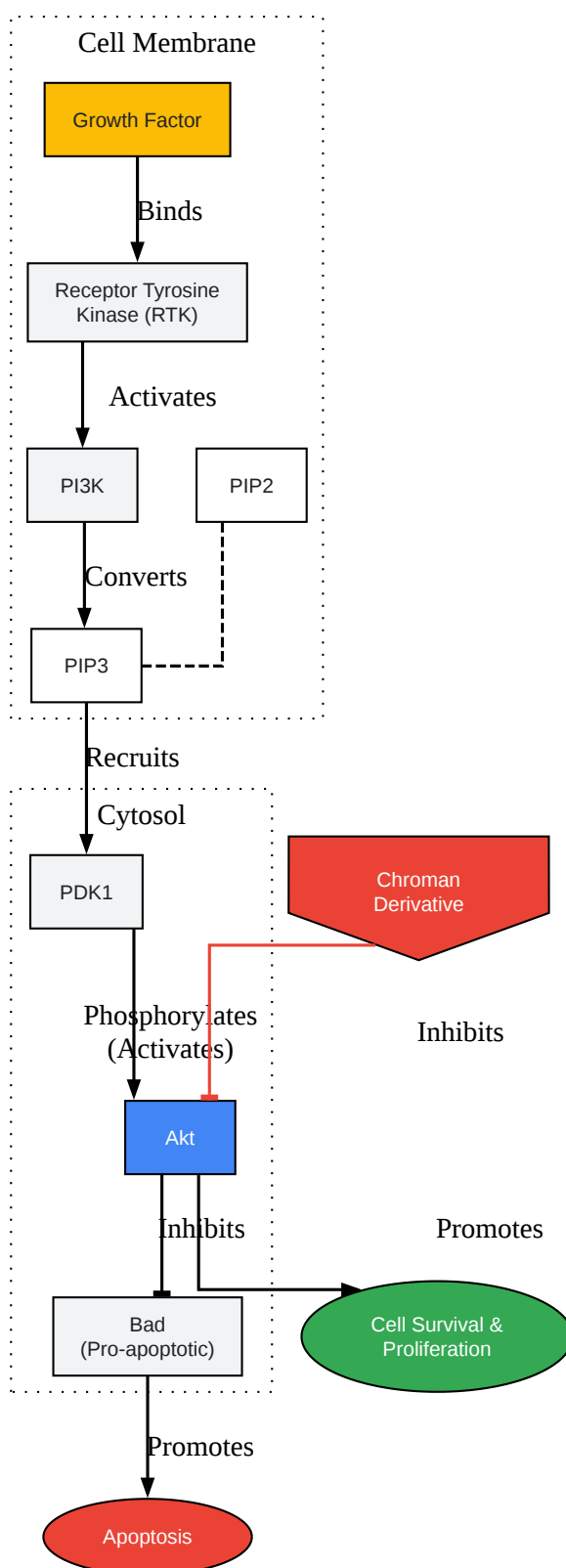
Section 2: Anticancer Activity

Chroman derivatives have emerged as a promising class of anticancer agents, exhibiting cytotoxicity against various human cancer cell lines.[5] Their mechanisms of action are diverse, often involving the modulation of key signaling pathways that control cell proliferation, survival, and apoptosis.

Mechanism of Action: Inhibition of Pro-Survival Signaling and Induction of Apoptosis

A frequent target for anticancer compounds is the PI3K/Akt signaling pathway, which is hyperactivated in many cancers, promoting cell survival and proliferation while inhibiting apoptosis. Certain chroman derivatives have been shown to inhibit this pathway.

Inhibition of Akt (also known as Protein Kinase B) prevents the phosphorylation and subsequent inhibition of pro-apoptotic proteins like Bad and prevents the activation of transcription factors like NF- κ B, which controls the expression of survival genes. This ultimately tips the cellular balance towards apoptosis (programmed cell death).



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Caption: Inhibition of the PI3K/Akt survival pathway by a chroman derivative.

Experimental Protocol: MTT Assay for Cell Viability and Cytotoxicity

The MTT assay is a colorimetric method used to assess cell metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Causality and Rationale:

- **Principle:** The assay is based on the ability of NAD(P)H-dependent cellular oxidoreductase enzymes, primarily located in the mitochondria of viable cells, to reduce the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into an insoluble purple formazan precipitate.[\[11\]](#)[\[12\]](#)
- **Viability Indicator:** Since this conversion only happens in metabolically active cells, the amount of formazan produced is directly proportional to the number of viable cells.[\[12\]](#)
- **Solubilization:** The insoluble formazan crystals are dissolved using a solubilizing agent (like DMSO or a specialized MTT solvent), and the resulting colored solution is quantified by measuring its absorbance.[\[11\]](#)[\[12\]](#)

Step-by-Step Methodology:

- **Cell Seeding:**
 - Seed cancer cells (e.g., MCF-7, HCT-116) in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete culture medium.
 - Incubate for 24 hours at 37°C and 5% CO₂ to allow cells to attach.
- **Compound Treatment:**
 - Prepare serial dilutions of the chroman derivatives in culture medium.
 - Remove the old medium from the wells and add 100 μ L of the medium containing the different concentrations of the test compounds. Include a vehicle control (e.g., DMSO) and a positive control (e.g., Doxorubicin).

- Incubate for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition and Incubation:
 - Prepare a 5 mg/mL stock solution of MTT in sterile PBS.[\[11\]](#)
 - Add 10-20 μ L of the MTT stock solution to each well (final concentration $\sim$ 0.5 mg/mL).[\[13\]](#)
 - Incubate the plate for 3-4 hours at 37°C until purple formazan crystals are visible under a microscope.[\[11\]](#)[\[13\]](#)
- Formazan Solubilization and Measurement:
 - Carefully aspirate the medium containing MTT from each well without disturbing the formazan crystals.
 - Add 150 μ L of a solubilizing agent (e.g., DMSO or 0.04 N HCl in isopropanol) to each well.
[\[11\]](#)
 - Place the plate on an orbital shaker for about 15 minutes to ensure complete dissolution of the formazan crystals.
 - Read the absorbance at a wavelength between 570-590 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability: % Viability = (Abs_sample / Abs_control) x 100
 - Determine the IC₅₀ value, which is the concentration of the compound that inhibits cell growth by 50%.

Data Presentation: Cytotoxicity of Chroman Derivatives

Compound	Cancer Cell Line	IC50 (μM)	Reference
Compound 6i	MCF-7 (Breast)	34.7	[14]
Compound 4s	A549 (Lung)	0.578	[15]
Compound 4s	HCT116 (Colon)	0.680	[15]
Doxorubicin	(Positive Control)	Varies (cell line dependent)	[5]

Section 3: Anti-inflammatory Activity

Chronic inflammation is a key driver of many diseases. Chroman derivatives have shown significant potential as anti-inflammatory agents, primarily by inhibiting the production of pro-inflammatory mediators.[\[16\]](#)[\[17\]](#)

Mechanism of Action: Inhibition of Pro-inflammatory Mediators

One of the central pathways in inflammation involves the activation of macrophages by stimuli like lipopolysaccharide (LPS), leading to the production of nitric oxide (NO) and pro-inflammatory cytokines such as TNF- α and IL-6.[\[17\]](#) High levels of NO, produced by the enzyme inducible nitric oxide synthase (iNOS), can be cytotoxic and contribute to tissue damage. Many chroman derivatives exert their anti-inflammatory effects by suppressing the signaling pathways (e.g., TLR4/MAPK) that lead to the expression of iNOS and pro-inflammatory cytokines in activated macrophages.[\[17\]](#)

Caption: Experimental workflow for evaluating the inhibition of NO production.

Experimental Protocol: Griess Assay for Nitric Oxide Production

The Griess assay is a colorimetric method for the quantitative determination of nitrite (NO₂⁻), a stable and nonvolatile breakdown product of NO.[\[18\]](#) It provides a reliable surrogate marker for NO production.[\[18\]](#)

Causality and Rationale:

- Principle: The assay involves a two-step diazotization reaction. First, under acidic conditions, nitrite reacts with sulfanilamide to form a diazonium salt. Second, this salt couples with N-(1-naphthyl)ethylenediamine dihydrochloride (NEDD) to form a colored azo dye with a magenta hue, which absorbs light at ~540-550 nm.[\[19\]](#)[\[20\]](#)
- Cell Model: The murine macrophage cell line RAW 264.7 is a standard model as it robustly produces NO upon stimulation with LPS.[\[18\]](#)[\[19\]](#)
- Measurement: The intensity of the color is directly proportional to the nitrite concentration in the sample.

Step-by-Step Methodology:

- Cell Culture and Treatment:
 - Seed RAW 264.7 cells in a 96-well plate at a density of 1×10^5 cells/well and allow them to adhere overnight.[\[21\]](#)
 - Pre-treat the cells with various concentrations of the chroman derivatives for 1-2 hours.
 - Stimulate the cells with LPS (e.g., 1 $\mu\text{g/mL}$), excluding the negative control wells.
 - Incubate for 24-48 hours at 37°C and 5% CO₂.[\[18\]](#)
- Griess Reagent Preparation:
 - Reagent A: 1% (w/v) sulfanilamide in 5% phosphoric acid.[\[20\]](#)
 - Reagent B: 0.1% (w/v) N-(1-naphthyl)ethylenediamine dihydrochloride (NEDD) in water.[\[20\]](#)
 - Griess Reagent: Mix equal volumes of Reagent A and Reagent B immediately before use.[\[20\]](#)
- Assay Procedure:
 - Prepare a standard curve of sodium nitrite (e.g., 0-100 μM) in the culture medium.

- Carefully collect 50-100 μ L of the culture supernatant from each well and transfer to a new 96-well plate.[\[20\]](#)[\[21\]](#)
- Add an equal volume (50-100 μ L) of the freshly prepared Griess Reagent to all wells containing supernatants and standards.[\[20\]](#)[\[21\]](#)
- Incubate at room temperature for 10-15 minutes, protected from light.[\[21\]](#)
- Measure the absorbance at 550 nm using a microplate reader.[\[18\]](#)[\[21\]](#)
- Data Analysis:
 - Determine the nitrite concentration in the samples by interpolating from the sodium nitrite standard curve.
 - Calculate the percentage inhibition of NO production relative to the LPS-stimulated control.

Section 4: Neuroprotective Effects

Neurodegenerative diseases like Alzheimer's and Parkinson's are often linked to oxidative stress, neuroinflammation, and neuronal cell death.[\[22\]](#) Chroman derivatives have shown promise in neuroprotection through their ability to mitigate these pathological processes.[\[23\]](#)
[\[24\]](#)

Mechanism of Action: Antioxidant and Anti-Excitotoxic Effects

The neuroprotective activity of chromans is multifaceted. Their inherent antioxidant properties help protect neurons from damage induced by ROS.[\[25\]](#) Additionally, some derivatives can protect against excitotoxicity, a process where excessive stimulation by neurotransmitters like glutamate leads to neuronal damage and death.[\[25\]](#) This can involve the modulation of signaling pathways crucial for neuronal survival, such as the ERK-CREB pathway, which plays a role in learning, memory, and neuronal plasticity.[\[25\]](#)

Section 5: Structure-Activity Relationship (SAR)

Insights

Understanding the relationship between the chemical structure of a chroman derivative and its biological activity is critical for designing more potent and selective therapeutic agents.[\[26\]](#)[\[27\]](#)[\[28\]](#)

- **Antioxidant Activity:** The presence and position of a phenolic hydroxyl group on the benzene ring are paramount. A free hydroxyl group is generally required for potent radical scavenging activity.
- **Anticancer Activity:** The nature and position of substituents on both the benzene and pyran rings can dramatically influence cytotoxicity. For example, incorporating specific side chains can enhance binding to target enzymes or receptors.[\[28\]](#)[\[29\]](#) The stereochemistry at chiral centers can also play a crucial role in activity.[\[30\]](#)
- **Anti-inflammatory Activity:** The length and branching of side chains, as well as the presence of specific functional groups, can significantly affect the inhibition of inflammatory mediators.[\[16\]](#) For instance, in one study, an N-hexyl carboxamide moiety at a specific position was found to be most potent in inhibiting TNF- α -induced expression of ICAM-1.[\[16\]](#)

Conclusion

The chroman scaffold is a remarkably versatile platform for the development of new therapeutic agents. Its derivatives possess a broad range of biological activities, underpinned by diverse mechanisms of action. The ability to systematically modify the core structure allows for the fine-tuning of pharmacological properties, offering a promising avenue for addressing complex diseases ranging from cancer to neurodegeneration. The experimental protocols and SAR insights provided in this guide serve as a foundational resource for researchers dedicated to exploring the full therapeutic potential of this privileged chemical class.

References

- Synthesis and Antimicrobial Evaluation of Chroman-4-One and Homoisoflavonoid Derivatives. (n.d.). MDPI. Retrieved January 7, 2026, from [\[Link\]](#)

- A Comprehensive Review on Chromene Derivatives: Potent Anti-Cancer Drug Development and Therapeutic Potential. (n.d.). Oriental Journal of Chemistry. Retrieved January 7, 2026, from [\[Link\]](#)
- Synthesis and anti-inflammatory activity evaluation of novel chroman derivatives. (n.d.). Royal Society of Chemistry. Retrieved January 7, 2026, from [\[Link\]](#)
- Optimized incubation regime for nitric oxide measurements in murine macrophages using the Griess assay. (n.d.). PubMed. Retrieved January 7, 2026, from [\[Link\]](#)
- Diastereoselective Synthesis and Biological Evaluation of Spiro[chromane-2,4'-pyrimidin]-2'(3'H)-ones as Novel Antimicrobial and Antioxidant Agents. (n.d.). MDPI. Retrieved January 7, 2026, from [\[Link\]](#)
- Synthesis and Biological Evaluation of Spirocyclic Chromane Derivatives as a Potential Treatment of Prostate Cancer. (n.d.). National Institutes of Health. Retrieved January 7, 2026, from [\[Link\]](#)
- Cytotoxicity MTT Assay Protocols and Methods. (n.d.). Springer Nature Experiments. Retrieved January 7, 2026, from [\[Link\]](#)
- Novel 2-phenyl-4H-chromen derivatives: synthesis and anti-inflammatory activity evaluation in vitro and in vivo. (n.d.). National Institutes of Health. Retrieved January 7, 2026, from [\[Link\]](#)
- Structure, biological activity, and biosynthesis of natural chromanes and chromenes. (2025). Journal of Industrial Crops and Products. Retrieved January 7, 2026, from [\[Link\]](#)
- MTT Assay Protocol: Guide to Measuring Cell Viability & Proliferation. (2025). CLYTE Technologies. Retrieved January 7, 2026, from [\[Link\]](#)
- Mini-review Recent advances of chroman-4-one derivatives: Synthetic approaches and bioactivities. (2021). ResearchGate. Retrieved January 7, 2026, from [\[Link\]](#)
- Synthesis and Evaluation of Substituted Chroman-4-one and Chromone Derivatives as Sirtuin 2-Selective Inhibitors. (2012). ACS Publications. Retrieved January 7, 2026, from [\[Link\]](#)

- Searching for new cytotoxic agents based on chromen-4-one and chromane-2,4-dione scaffolds. (n.d.). National Institutes of Health. Retrieved January 7, 2026, from [[Link](#)]
- Synthesis and structure–activity relationship of novel lactam-fused chroman derivatives having dual affinity at the 5-HT_{1A} receptor and the serotonin transporter. (n.d.). ScienceDirect. Retrieved January 7, 2026, from [[Link](#)]
- Cell Viability Assays. (2013). National Institutes of Health. Retrieved January 7, 2026, from [[Link](#)]
- Synthesis and anti-inflammatory activities of 4H-chromene and chromeno[2,3-b]pyridine derivatives. (2016). Semantic Scholar. Retrieved January 7, 2026, from [[Link](#)]
- Design and synthesis of novel neuroprotective 1,2-dithiolane/chroman hybrids. (2009). PubMed. Retrieved January 7, 2026, from [[Link](#)]
- Synthesis and anti-inflammatory activities of 4H-chromene and chromeno[2,3-b]pyridine derivatives. (2025). ResearchGate. Retrieved January 7, 2026, from [[Link](#)]
- Detection of Nitric Oxide Production by the Macrophage Cell Line RAW264.7. (n.d.). National Institutes of Health. Retrieved January 7, 2026, from [[Link](#)]
- Discovery of Thiochroman and Chroman Derivatives as Pure Antiestrogens and Their Structure-Activity Relationship. (n.d.). PubMed. Retrieved January 7, 2026, from [[Link](#)]
- Chromone derivatives suppress neuroinflammation and improve mitochondrial function in the sporadic form of Alzheimer's disease under experimental conditions. (n.d.). PubMed. Retrieved January 7, 2026, from [[Link](#)]
- Design, synthesis and biological evaluation of novel chroman derivatives as non-selective acetyl-CoA carboxylase inhibitors. (n.d.). PubMed. Retrieved January 7, 2026, from [[Link](#)]
- Experimental protocol of DPPH assay to assess the antioxidant activity of EOs. (n.d.). ScienceDirect. Retrieved January 7, 2026, from [[Link](#)]
- Antioxidant and Neuroprotective Effects of N-((3,4-Dihydro-2H-benzo[h]chromen-2-yl)methyl)-4-methoxyaniline in Primary Cultured Rat Cortical Cells: Involvement of ERK-

CREB Signaling. (n.d.). MDPI. Retrieved January 7, 2026, from [\[Link\]](#)

- DPPH Antioxidant Assay. (n.d.). G-Biosciences. Retrieved January 7, 2026, from [\[Link\]](#)
- Biological and Medicinal Properties of Natural Chromones and Chromanones. (n.d.). ACS Omega. Retrieved January 7, 2026, from [\[Link\]](#)
- Chroman-like cyclic prenylflavonoids promote neuronal differentiation and neurite outgrowth and are neuroprotective. (2013). PubMed. Retrieved January 7, 2026, from [\[Link\]](#)
- Synthesis and Anti-Inflammatory Activity Evaluation of Novel Chroman Derivative. (n.d.). ResearchGate. Retrieved January 7, 2026, from [\[Link\]](#)
- Review on Chromen derivatives and their Pharmacological Activities. (n.d.). Research Journal of Pharmacy and Technology. Retrieved January 7, 2026, from [\[Link\]](#)
- Nitric Oxide Production Measurements in Macrophage Cells. (n.d.). Bio-protocol. Retrieved January 7, 2026, from [\[Link\]](#)
- Review on Chromen derivatives and their Pharmacological Activities. (n.d.). Research Journal of Pharmacy and Technology. Retrieved January 7, 2026, from [\[Link\]](#)
- Structure-activity relationships of chromone derivatives toward the mechanism of interaction with and inhibition of breast cancer resistance protein ABCG2. (n.d.). PubMed. Retrieved January 7, 2026, from [\[Link\]](#)
- Syntheses and Biological Activities of Chroman-2-ones. A Review. (2025). ResearchGate. Retrieved January 7, 2026, from [\[Link\]](#)
- Genesis and development of DPPH method of antioxidant assay. (n.d.). National Institutes of Health. Retrieved January 7, 2026, from [\[Link\]](#)
- Inhibition of Nitric Oxide Production in Activated Macrophages Caused by Toxoplasma gondii Infection Occurs by Distinct Mechanisms in Different Mouse Macrophage Cell Lines. (n.d.). Frontiers. Retrieved January 7, 2026, from [\[Link\]](#)
- DPPH Radical Scavenging Assay. (n.d.). MDPI. Retrieved January 7, 2026, from [\[Link\]](#)

- A Review on Anti-Tumor Mechanisms of Coumarins. (2020). Frontiers. Retrieved January 7, 2026, from [\[Link\]](#)
- The Chromenopyridine Scaffold: A Privileged Platform in Drug Design. (n.d.). MDPI. Retrieved January 7, 2026, from [\[Link\]](#)
- Structure-activity relationships in 1,4-benzodioxan-related compounds. 7. Selectivity of 4-phenylchroman analogues for alpha(1)-adrenoreceptor subtypes. (n.d.). PubMed. Retrieved January 7, 2026, from [\[Link\]](#)
- Possible ways to optimize Greiss Reagent protocol for NO production in macrophages? (2016). ResearchGate. Retrieved January 7, 2026, from [\[Link\]](#)
- Design and synthesis of chroman derivatives with dual anti-breast cancer and antiepileptic activities. (2016). Dove Medical Press. Retrieved January 7, 2026, from [\[Link\]](#)

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- 1. rjptonline.org [rjptonline.org]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. A Comprehensive Review on Chromene Derivatives: Potent Anti-Cancer Drug Development and Therapeutic Potential – Oriental Journal of Chemistry [orientjchem.org]
- 6. login.medscape.com [login.medscape.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. Genesis and development of DPPH method of antioxidant assay - PMC [pmc.ncbi.nlm.nih.gov]
- 9. DPPH Radical Scavenging Assay [mdpi.com]

- [10. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [11. broadpharm.com \[broadpharm.com\]](#)
- [12. clyte.tech \[clyte.tech\]](#)
- [13. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [14. dovepress.com \[dovepress.com\]](#)
- [15. Design, synthesis and biological evaluation of novel chroman derivatives as non-selective acetyl-CoA carboxylase inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. Synthesis and anti-inflammatory activity evaluation of novel chroman derivatives - New Journal of Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [17. Novel 2-phenyl-4H-chromen derivatives: synthesis and anti-inflammatory activity evaluation in vitro and in vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. Detection of Nitric Oxide Production by the Macrophage Cell Line RAW264.7 - National Cancer Institute's Nanotechnology Characterization Laboratory Assay Cascade Protocols - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [19. Optimized incubation regime for nitric oxide measurements in murine macrophages using the Griess assay - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. Frontiers | Inhibition of Nitric Oxide Production in Activated Macrophages Caused by Toxoplasma gondii Infection Occurs by Distinct Mechanisms in Different Mouse Macrophage Cell Lines \[frontiersin.org\]](#)
- [21. 3.8. Nitric Oxide Production Measurements in Macrophage Cells \[bio-protocol.org\]](#)
- [22. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [23. Design and synthesis of novel neuroprotective 1,2-dithiolane/chroman hybrids - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [24. Chroman-like cyclic prenylflavonoids promote neuronal differentiation and neurite outgrowth and are neuroprotective - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [25. mdpi.com \[mdpi.com\]](#)
- [26. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [27. Redirecting \[linkinghub.elsevier.com\]](#)
- [28. Discovery of thiochroman and chroman derivatives as pure antiestrogens and their structure-activity relationship - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [29. Structure-activity relationships of chromone derivatives toward the mechanism of interaction with and inhibition of breast cancer resistance protein ABCG2 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [30. Structure-activity relationships in 1,4-benzodioxan-related compounds. 7. Selectivity of 4-phenylchroman analogues for alpha\(1\)-adrenoreceptor subtypes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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